

Ethyl 2-methylbutanoate-13C2: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Ethyl 2-methylbutanoate-13C2

Cat. No.: B12382645

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This technical guide provides a comprehensive overview of the physicochemical properties, analytical applications, and handling of **Ethyl 2-methylbutanoate-13C2**. This isotopically labeled compound serves as a crucial internal standard for quantitative analyses, particularly in the fields of food science, metabolomics, and drug development.

Physicochemical Properties

Quantitative data for **Ethyl 2-methylbutanoate-13C2** is not extensively available in peer-reviewed literature. However, its properties can be closely estimated from the well-characterized unlabeled analogue, Ethyl 2-methylbutanoate. The primary difference will be in the molecular weight due to the incorporation of two heavy carbon isotopes.

Property	Value	Source
Molecular Formula	C ₅ ¹³ C ₂ H ₁₄ O ₂	[1]
Molecular Weight	132.17 g/mol	[1]
Appearance	Colorless liquid	[2][3]
Odor	Fruity, apple-like	[2]
Boiling Point	~133 °C	[4]
Density	~0.865 g/mL at 25 °C	[4]
Refractive Index	~1.397 at 20 °C	[4]
Water Solubility	600 mg/L at 20 °C	[4]
LogP	2	[4]
Flash Point	26 °C	[2][3]

Note: All properties except for the molecular formula and molecular weight are for the unlabeled Ethyl 2-methylbutanoate and should be considered as close approximations for the ¹³C₂ labeled version.

Analytical Applications and Experimental Protocols

The primary application of **Ethyl 2-methylbutanoate-¹³C₂** is as an internal standard in quantitative analytical methods such as Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS).[5] Its use allows for accurate quantification of the unlabeled analyte by correcting for variations in sample preparation and instrument response.

General Protocol for Use as an Internal Standard in GC-MS Analysis

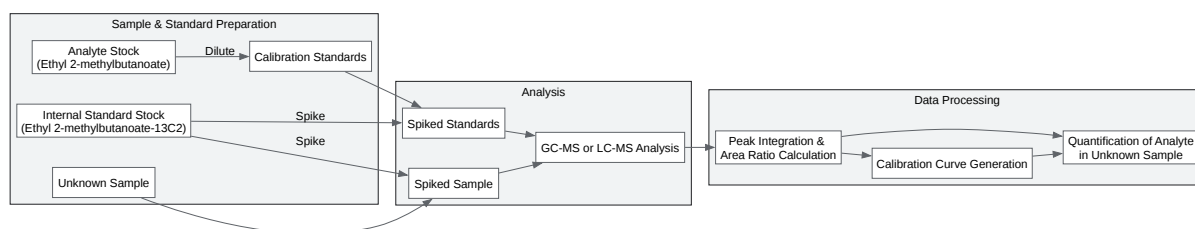
This protocol outlines the general steps for using **Ethyl 2-methylbutanoate-¹³C₂** as an internal standard for the quantification of its unlabeled counterpart in a sample matrix.

- Preparation of Standard Solutions:

- Prepare a stock solution of unlabeled Ethyl 2-methylbutanoate of a known high concentration in a suitable solvent (e.g., methanol or ethyl acetate).
- Prepare a separate stock solution of **Ethyl 2-methylbutanoate-13C2** at a known high concentration.
- From the unlabeled stock solution, prepare a series of calibration standards at different concentrations.
- Spike each calibration standard and the unknown samples with a constant, known amount of the **Ethyl 2-methylbutanoate-13C2** internal standard solution.
- Sample Preparation:
 - The specific sample preparation will depend on the matrix (e.g., liquid-liquid extraction for beverages, solid-phase microextraction for headspace analysis).
 - During the extraction process, the known amount of the internal standard is added to the sample.
- GC-MS Analysis:
 - Gas Chromatograph (GC) Conditions:
 - Column: A non-polar column is typically appropriate.^[4]
 - Carrier Gas: Helium at a constant flow rate.
 - Injector Temperature: Set to ensure efficient volatilization of the analyte and internal standard.
 - Oven Temperature Program: An optimized temperature ramp is used to separate the analyte from other matrix components.
 - Mass Spectrometer (MS) Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.^[6]

- Mass Analyzer: Scan a mass range that includes the characteristic ions of both the analyte and the internal standard. For selected ion monitoring (SIM), specific m/z values for each compound are monitored.
- Data Analysis:
 - Identify the chromatographic peaks for Ethyl 2-methylbutanoate and **Ethyl 2-methylbutanoate-13C2** based on their retention times and mass spectra.
 - Calculate the ratio of the peak area of the analyte to the peak area of the internal standard for each calibration standard.
 - Construct a calibration curve by plotting the peak area ratio against the concentration of the unlabeled analyte.
 - Calculate the peak area ratio for the unknown samples and determine their concentrations from the calibration curve.

Workflow for Quantitative Analysis using an Internal Standard



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Caption: Workflow for quantitative analysis using an internal standard.

Safety and Handling

The safety precautions for **Ethyl 2-methylbutanoate-13C2** are expected to be similar to those for the unlabeled compound.

- Handling: Use in a well-ventilated area.[2] Avoid contact with skin, eyes, and clothing. Keep away from heat, sparks, and open flames.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[2][3]
- Personal Protective Equipment: Wear protective gloves, safety goggles, and a lab coat.[2]
- First Aid:
 - Skin Contact: Wash off immediately with plenty of water.
 - Eye Contact: Rinse cautiously with water for several minutes.[2]
 - Inhalation: Move to fresh air.[2]
 - Ingestion: Rinse mouth and drink plenty of water.

Synthesis and Purification

While specific synthesis details for the 13C2 labeled version are not widely published, a common route for synthesizing similar esters involves the reaction of a carboxylic acid with an alcohol under acidic conditions (Fischer esterification). For isotopically labeled compounds, the labeled precursor would be introduced at an appropriate step in the synthesis. Purification is typically achieved through distillation or column chromatography.[7]

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